

Physicochemical Properties of Chlordacone Crystals: An In-depth Technical Guide

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Compound of Interest

Compound Name: Chlordacone

Cat. No.: B1668712

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlordacone, a synthetic chlorinated organic compound, was formerly used as an agricultural insecticide, miticide, and fungicide.[1] Due to its high persistence in the environment and potential for bioaccumulation and biomagnification, it is now recognized as a persistent organic pollutant (POP) and its use has been widely discontinued.[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **chlordacone** crystals, intended for researchers, scientists, and professionals in drug development who may encounter this compound in environmental or toxicological studies.

Chlordacone is chemically related to Mirex, another organochlorine pesticide.[1] It presents as a tan to white crystalline solid and is odorless.[2][3] A key characteristic of **chlordacone** is its tendency to form hydrates upon exposure to humidity at room temperature.[3][4]

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **chlordacone** crystals, compiled from various scientific sources. It is important to note that some variation exists in the reported values across different studies and databases.

Table 1: General and Physical Properties of **Chlordacone**

Property	Value	Source(s)
Molecular Formula	C ₁₀ Cl ₁₀ O	[2]
Molar Mass	490.633 g/mol	[2]
Appearance	Tan to white crystalline solid	[2][3]
Odor	Odorless	[2][3]
Density	1.6 g/cm ³	[2]
Melting Point	349 °C (decomposes)	[2]
350 °C (decomposes)	[1][3][4]	
Boiling Point	Decomposes before boiling	[5]
Vapor Pressure	3.0-4.0 x 10 ⁻⁵ Pa	[1]
2.25 x 10 ⁻⁷ mm Hg at 25°C	[4]	
3.5 x 10 ⁻⁵ mPa at 20°C	[5]	

Table 2: Solubility and Partitioning Properties of **Chlordecone**

Property	Value	Source(s)
Water Solubility	1-3.0 mg/L	[1]
0.27 g/100 mL	[2]	
2.70 mg/L at 25°C	[4]	
3.0 mg/L at 20°C, pH 7	[5]	
Solubility in Organic Solvents	Soluble in acetone, ketone, acetic acid. Slightly soluble in benzene, hexane.	[2][4]
Octanol-Water Partition Coefficient (log Kow)	4.50	[1][5]
5.41	[1][2][4]	
Henry's Law Constant	2.0×10^{-2} to 5.45×10^{-3} Pa m ³ /mole (25 °C)	

Crystal Structure and Polymorphism

A definitive, publicly available experimental crystal structure of **chlordecone**, determined through techniques like X-ray crystallography, could not be located in the searched literature and databases. The Cambridge Structural Database (CSD), a primary repository for small-molecule crystal structures, does not appear to contain an entry for **chlordecone**. While the molecular structure is well-established, the precise arrangement of molecules within the crystal lattice remains uncharacterized in the public domain.

Similarly, no studies specifically investigating the polymorphism of **chlordecone** crystals were identified. Polymorphism refers to the ability of a solid material to exist in multiple crystalline forms, which can have different physicochemical properties. The absence of such studies means that it is currently unknown whether **chlordecone** can exist in different polymorphic forms.

Chlordecone is known to readily form a hydrate in the presence of moisture.[3][4] The structure of this hydrated form has been depicted in scientific literature, showing the addition of a water molecule to the ketone group.

Experimental Protocols

The determination of the physicochemical properties of chemical substances is guided by standardized protocols to ensure consistency and comparability of data. The following sections outline the general principles of the methodologies used for the key parameters of **chlordecone**.

Melting Point Determination

The melting point of a crystalline solid is a fundamental physical property. For organochlorine pesticides like **chlordecone**, the melting point is typically determined using the capillary method.

Methodology:

- A small amount of the finely powdered crystalline substance is packed into a thin-walled capillary tube.
- The capillary tube is placed in a heating apparatus, such as an oil bath or a metal block, equipped with a calibrated thermometer or a thermocouple.
- The temperature is raised slowly and at a controlled rate.
- The temperature range over which the substance melts, from the appearance of the first droplet of liquid to the complete liquefaction of the solid, is recorded as the melting point. For substances like **chlordecone** that decompose, the temperature at which decomposition begins is noted.

Water Solubility Determination

The water solubility of a chemical is a critical parameter for assessing its environmental fate and transport. For compounds with low solubility like **chlordecone**, the column elution method or the flask method as described in OECD and EPA guidelines are appropriate.

Methodology (Flask Method - general principles):

- An excess amount of the crystalline substance is added to a known volume of distilled water in a flask.

- The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- The saturated solution is then filtered or centrifuged to remove any undissolved solid particles.
- The concentration of the substance in the clear aqueous phase is determined using a suitable analytical technique, such as gas chromatography-mass spectrometry (GC-MS) or high-performance liquid chromatography (HPLC).

Vapor Pressure Determination

Vapor pressure is a measure of the tendency of a substance to transition into the gaseous phase. The OECD Guideline 104 describes several methods for determining vapor pressure, including the dynamic method, static method, and effusion methods.

Methodology (Static Method - general principles):

- A sample of the substance is placed in a thermostatically controlled container connected to a pressure measuring device.
- The system is evacuated to remove air.
- The temperature is maintained at a constant value until the vapor pressure of the substance reaches equilibrium.
- The equilibrium vapor pressure is recorded at different temperatures to establish the vapor pressure curve.

Octanol-Water Partition Coefficient (Kow) Determination

The octanol-water partition coefficient (Kow) is a measure of a chemical's lipophilicity and is a key parameter in predicting its bioaccumulation potential. The shake-flask method, as described in EPA and OECD guidelines, is a common method for its determination.

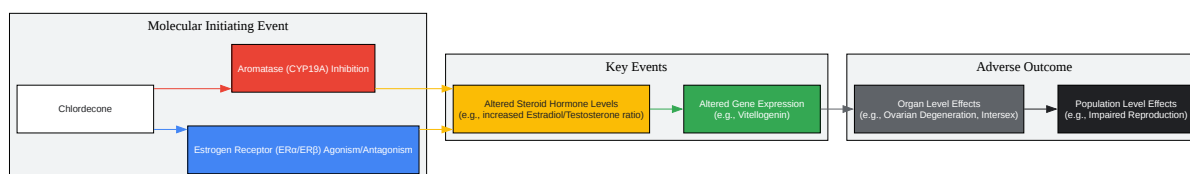
Methodology (Shake-Flask Method):

- A known amount of the substance is dissolved in a mixture of n-octanol and water in a separatory funnel or a centrifuge tube.
- The mixture is shaken vigorously for a specific period to allow for the partitioning of the substance between the two phases to reach equilibrium.
- The mixture is then centrifuged to ensure complete separation of the octanol and water phases.
- The concentration of the substance in both the octanol and water phases is determined using an appropriate analytical method.
- The Kow is calculated as the ratio of the concentration in the octanol phase to the concentration in the water phase.

Signaling Pathways and Experimental Workflows

Chlordecone-Induced Endocrine Disruption Pathway

Chlordecone is a known endocrine-disrupting chemical (EDC). Its primary mechanism of toxicity involves interference with the estrogen signaling pathway. The following diagram illustrates the adverse outcome pathway (AOP) for **chlordecone**-induced endocrine disruption.

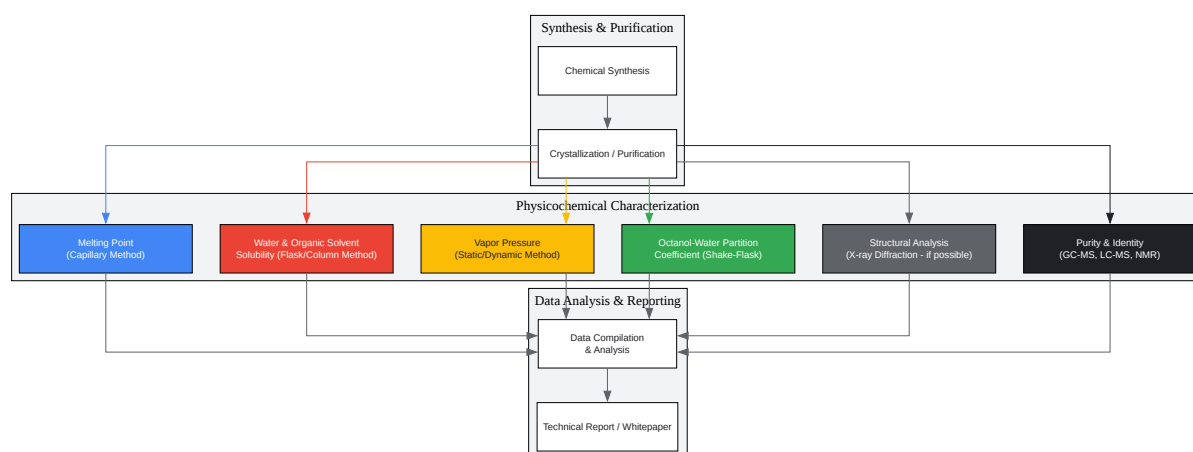


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Caption: Adverse Outcome Pathway for **Chlordecone** Endocrine Disruption.

General Experimental Workflow for Physicochemical Characterization of Crystalline Pesticides

The following diagram outlines a typical workflow for the comprehensive physicochemical characterization of a crystalline pesticide such as **chlordecone**.



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Caption: Physicochemical Characterization Workflow for Crystalline Pesticides.

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